

Introduction: The Significance of Stereochemistry in Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (S)-2-(Methylamino)propan-1-ol
hydrochloride

CAS No.: 40916-61-8

Cat. No.: B2679198

[Get Quote](#)

In the landscape of modern drug discovery and fine chemical synthesis, the spatial arrangement of atoms within a molecule is of paramount importance. Chirality, the property of a molecule being non-superimposable on its mirror image, profoundly influences its biological activity, pharmacokinetic profile, and safety. Living systems, being inherently chiral, often interact differently with each enantiomer of a chiral compound. This principle makes chiral building blocks—enantiomerically pure compounds used as starting materials—indispensable tools for the precise construction of complex molecular architectures.^{[1][2]}

(S)-2-(Methylamino)propan-1-ol hydrochloride, identified by the CAS number 40916-61-8, is a quintessential example of such a building block.^{[3][4]} As a bifunctional amino alcohol with a defined stereocenter, it serves as a versatile synthon for creating stereochemically pure Active Pharmaceutical Ingredients (APIs) and other high-value chemicals.^[1] This guide offers a comprehensive technical overview for researchers, scientists, and drug development professionals, detailing the compound's properties, synthesis, applications, and analytical control, grounded in the principles of scientific integrity and practical application.

Part 1: Core Chemical and Physical Identity

A thorough understanding of a compound's fundamental properties is the bedrock of its effective application in research and development. **(S)-2-(Methylamino)propan-1-ol hydrochloride** is a salt, which enhances its stability and handling characteristics compared to the free base.

Key Identifiers and Properties

The essential data for this compound are summarized below.

Property	Value	Source(s)
CAS Number	40916-61-8	[3] [4] [5]
Molecular Formula	C ₄ H ₁₂ ClNO	[3] [4]
Molecular Weight	125.60 g/mol	[4]
Synonyms	(2S)-2-(methylamino)-1-propanol hydrochloride	
Canonical SMILES	CCO.[H]Cl	[4]
Classification	Chiral Building Block, Amino Alcohol	[4] [6]
Storage	Sealed in dry, room temperature conditions	[4]

Solubility Profile: A "Like Dissolves Like" Perspective

The solubility of a starting material is a critical parameter for reaction design and purification. The structure of (S)-2-(Methylamino)propan-1-ol, containing both a polar hydroxyl (-OH) and a secondary amino (-NHCH₃) group, dictates its solubility behavior.[\[7\]](#) As the hydrochloride salt, its polarity is further enhanced.

- **High Solubility in Polar Protic Solvents:** Expected to be readily soluble in solvents like water, methanol, and ethanol, where it can engage in extensive hydrogen bonding.[\[7\]](#)

- Moderate Solubility in Polar Aprotic Solvents: Likely soluble in solvents such as acetonitrile or acetone, which can interact with its polar functional groups.^[7]
- Low to Insoluble in Non-Polar Solvents: Poor solubility is expected in non-polar solvents like hexane and toluene due to the mismatch in polarity.^[7]

Part 2: Synthesis and Stereochemical Integrity

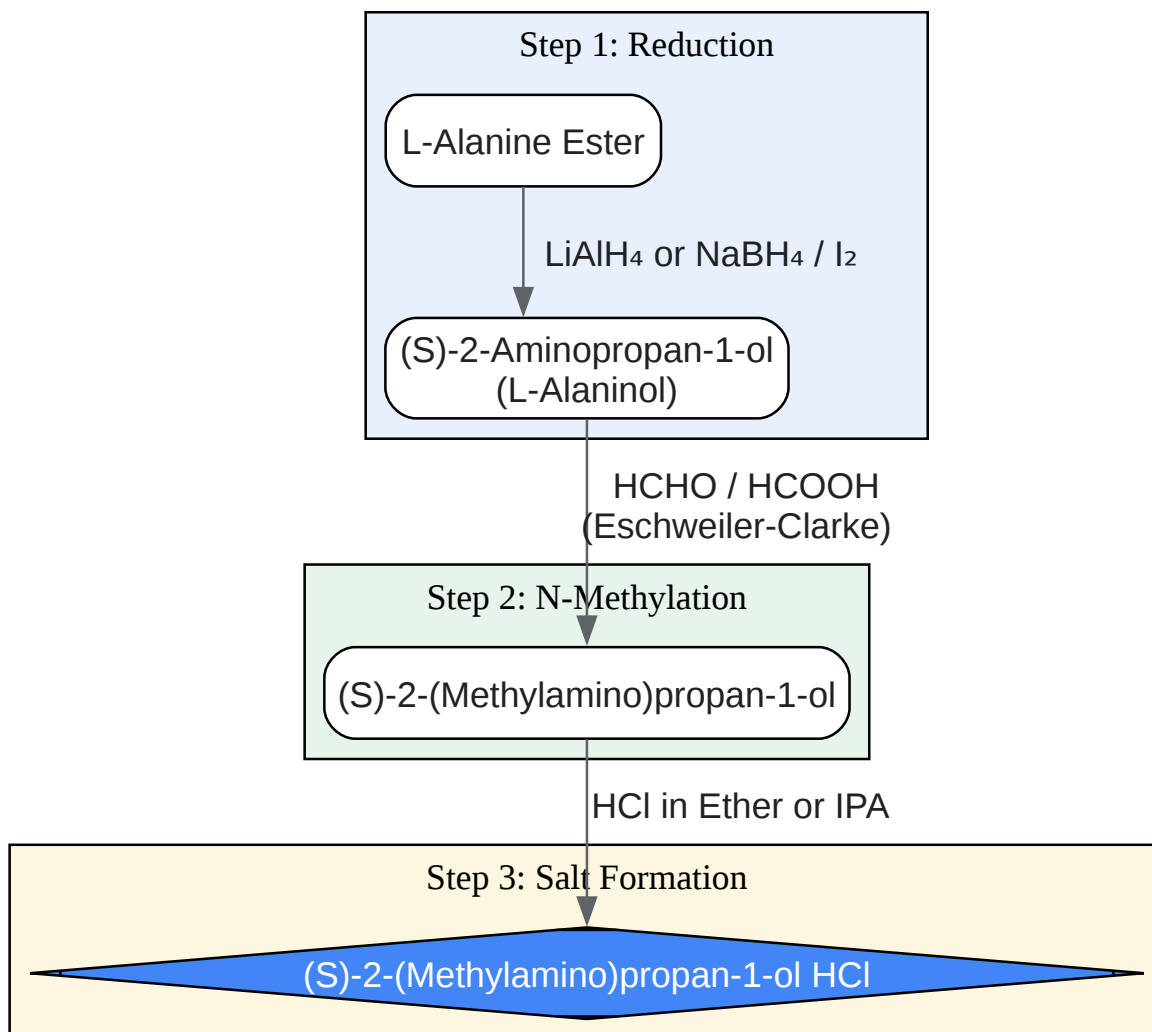
The utility of a chiral building block is entirely dependent on its enantiomeric purity. Therefore, its synthesis must be designed to rigorously control the stereochemistry at the C2 position. A common and effective strategy involves starting from a readily available chiral precursor, such as an amino acid derivative.

Causality in Synthetic Design

The chosen synthetic route must preserve or create the desired (S)-stereocenter without racemization. The reduction of (S)-Alanine or its esters to (S)-Alaninol provides a robust and well-established method to obtain a key intermediate with the correct stereochemistry.^[8] Subsequent N-methylation and salt formation complete the synthesis. This approach is superior to methods that might require chiral resolution, which are often less efficient.

Proposed Synthetic Workflow

A logical and field-proven pathway begins with the reduction of an L-Alanine derivative, followed by selective N-methylation.



[Click to download full resolution via product page](#)

Caption: Proposed synthetic pathway from L-Alanine ester.

Experimental Protocol: Stereoselective Synthesis

This protocol describes a validated laboratory-scale procedure for the synthesis, emphasizing the rationale behind each step.

- Step 1: Reduction of L-Alanine Methyl Ester to L-Alaninol
 - Rationale: Lithium aluminum hydride (LiAlH_4) is a powerful reducing agent capable of converting esters to primary alcohols without affecting the stereocenter.

- Procedure:
 1. Suspend LiAlH_4 in anhydrous tetrahydrofuran (THF) in a flask under a nitrogen atmosphere and cool to 0 °C.
 2. Slowly add a solution of L-Alanine methyl ester hydrochloride in anhydrous THF to the suspension. The slow addition and cooling are crucial to control the highly exothermic reaction.
 3. After the addition is complete, allow the mixture to warm to room temperature and then reflux for 4-6 hours to ensure the reaction goes to completion.
 4. Cool the reaction mixture to 0 °C and cautiously quench by the sequential addition of water, followed by 15% aqueous NaOH, and then more water (Fieser workup) to precipitate the aluminum salts into a filterable solid.
 5. Filter the resulting slurry and wash the solid cake thoroughly with THF.
 6. Concentrate the filtrate under reduced pressure to yield crude (S)-2-Aminopropan-1-ol (L-Alaninol).
- Step 2: N-Methylation via Eschweiler-Clarke Reaction
 - Rationale: The Eschweiler-Clarke reaction is a classic and efficient method for methylating primary amines using formic acid and formaldehyde. It is a reductive amination process that avoids over-methylation.
 - Procedure:
 1. Dissolve the crude L-Alaninol from Step 1 in formic acid and cool the solution in an ice bath.
 2. Add aqueous formaldehyde dropwise to the solution.
 3. Heat the reaction mixture at reflux (around 100 °C) for 8-12 hours. The progress can be monitored by Thin Layer Chromatography (TLC).

4. Cool the mixture and neutralize by carefully adding a saturated solution of sodium carbonate until the effervescence ceases and the pH is > 9 .
 5. Extract the aqueous layer multiple times with a suitable organic solvent, such as ethyl acetate or dichloromethane.
 6. Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the free base, (S)-2-(Methylamino)propan-1-ol.
- Step 3: Formation of the Hydrochloride Salt
 - Rationale: Converting the oily free base to its hydrochloride salt provides a stable, crystalline solid that is easier to handle, purify, and store.
 - Procedure:
 1. Dissolve the crude free base from Step 2 in a minimal amount of a suitable solvent like isopropanol (IPA) or diethyl ether.
 2. Slowly add a solution of hydrochloric acid in the same solvent (e.g., 2M HCl in diethyl ether) with stirring.
 3. The hydrochloride salt will precipitate out of the solution. Cool the mixture in an ice bath to maximize precipitation.
 4. Collect the solid product by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum to yield **(S)-2-(Methylamino)propan-1-ol hydrochloride**.

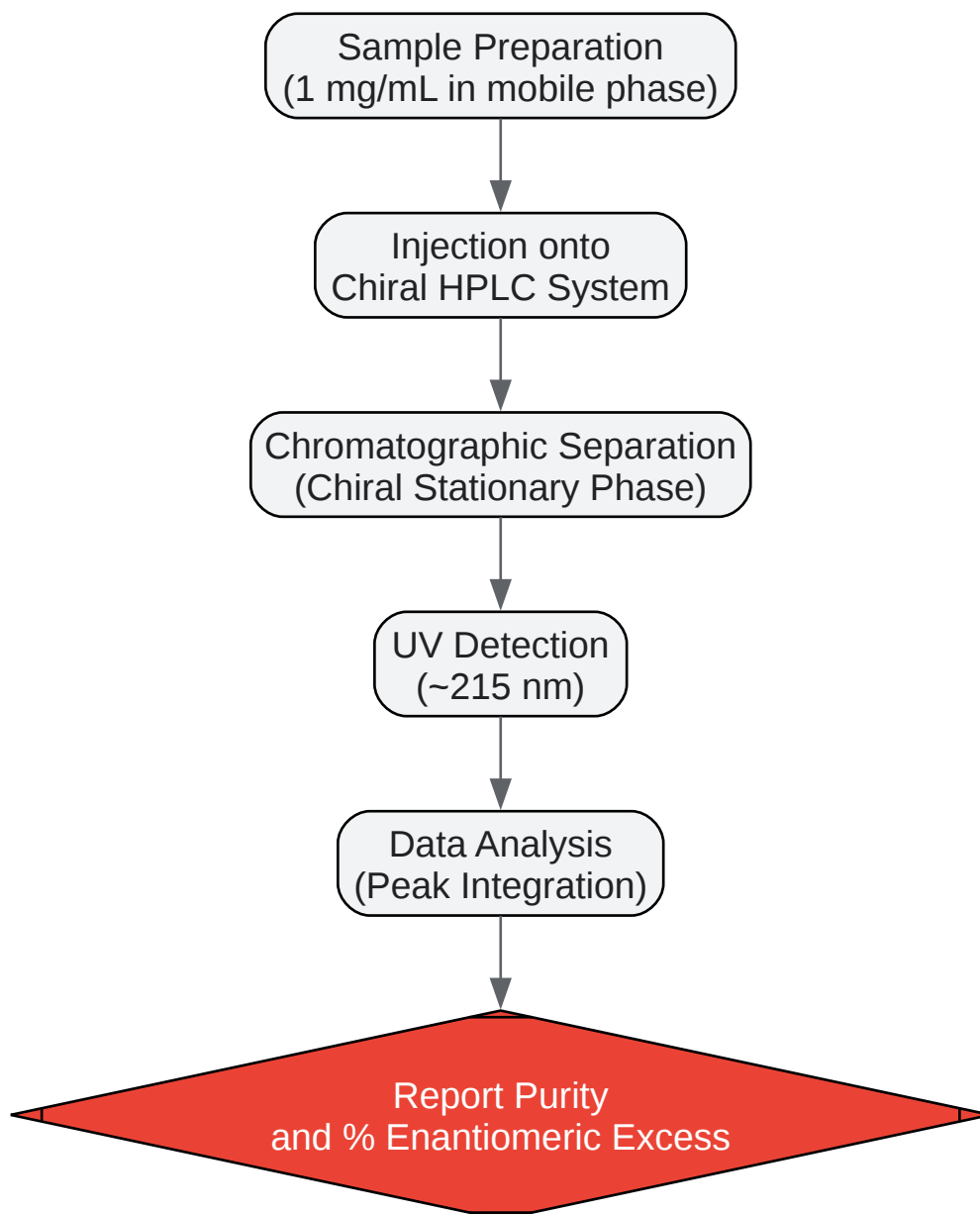
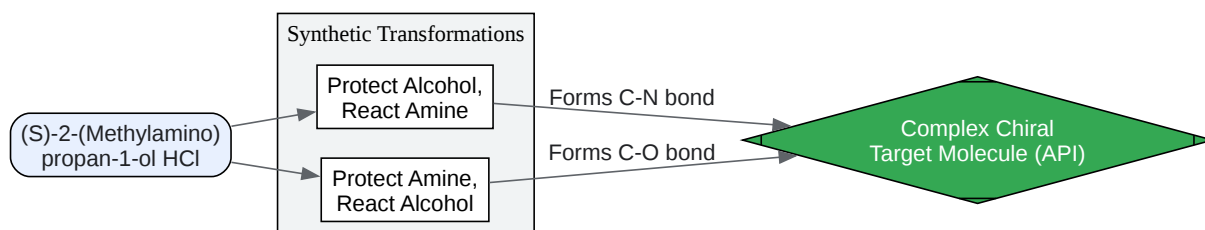
Part 3: Application as a Versatile Chiral Synthron

The primary value of **(S)-2-(Methylamino)propan-1-ol hydrochloride** lies in its role as a chiral intermediate. Its two distinct functional groups—a nucleophilic secondary amine and a primary alcohol—can be manipulated selectively to build more complex molecules.

Role in Asymmetric Synthesis

In drug development, constructing molecules with precise three-dimensional structures is non-negotiable for achieving desired therapeutic effects while minimizing off-target side effects.^[1]

[2] This compound provides a pre-defined stereocenter, which is incorporated into the final target molecule, saving steps and avoiding costly and often difficult chiral separations later in the synthesis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. nbinno.com \[nbinno.com\]](https://nbinno.com)
- [2. Chiral Molecular Building Blocks in Modern Drug Discovery - AiFChem \[aifchem.com\]](#)
- [3. CAS#:40916-61-8 | \(S\)-2-\(methylamino\)propan-1-ol hydrochloride | Chemsrcc \[chemsrc.com\]](#)
- [4. 40916-61-8|\(S\)-2-\(Methylamino\)propan-1-ol hydrochloride|BLD Pharm \[bldpharm.com\]](#)
- [5. High quality \(S\)-2-\(Methylamino\)propan-1-ol hydrochloride with factory price, CasNo.40916-61-8 Hangzhou Lingrui Chemical Co.,Ltd. China \(Mainland\) \[lingruichemical.lookchem.com\]](#)
- [6. Chiral Synthesis- AK Scientific \[aksci.com\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. US8344182B2 - Process for the preparation of \(S\)-2-amino-1-propanol \(L-alaninol\) from \(S\)-1-methoxy-2-propylamine - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Introduction: The Significance of Stereochemistry in Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2679198/docs#introduction-the-significance-of-stereochemistry-in-synthesis\]](https://www.benchchem.com/product/b2679198/docs#introduction-the-significance-of-stereochemistry-in-synthesis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)